

Safeguarding Research: A Comprehensive Guide to the Proper Disposal of Formetorex

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Compound of Interest

Compound Name: *Formetorex*

CAS No.: *15302-18-8*

Cat. No.: *B096578*

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For laboratory professionals engaged in pioneering research and drug development, the safe handling and disposal of chemical compounds are paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Formetorex**, ensuring the safety of personnel and compliance with regulatory standards. **Formetorex**, also known as N-formylamphetamine, is a substituted amphetamine with anorectic properties.[1] Due to its chemical nature and potential hazards, adherence to strict disposal protocols is crucial.

Chemical and Physical Properties of Formetorex

A thorough understanding of a compound's properties is the foundation of safe handling. Below is a summary of the key chemical and physical data for **Formetorex**.

| Property | Value | Source |
|-------------------|------------------------------------|-----------------|
| Molecular Formula | C ₁₀ H ₁₃ NO | PubChem[2][3] |
| Molecular Weight | 163.22 g/mol | PubChem[2][3] |
| Appearance | Solid | N/A |
| Flash Point | 197.9°C | ChemicalBook[4] |
| Density | 1.008 g/cm ³ | ChemicalBook[4] |
| Vapor Pressure | 0.000108 mmHg at 25°C | ChemicalBook[4] |

Hazard Identification and Safety Precautions

Formetorex is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following primary hazards:

- Acute Toxicity (Oral): Fatal if swallowed.[2]
- Acute Toxicity (Inhalation): Fatal if inhaled.[2]

Given these significant risks, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE) and in a controlled environment.

Required Personal Protective Equipment (PPE):

- Respiratory Protection: A full-face respirator is necessary if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]
- Eye Protection: Tightly fitting safety goggles with side-shields.[4]
- Hand Protection: Chemical-impermeable gloves.[4]
- Body Protection: Suitable protective clothing to avoid skin contact.[4]

Step-by-Step Disposal Protocol for Formetorex

The following protocol outlines the approved procedures for the disposal of **Formetorex**. This process is designed to comply with regulations set forth by the Environmental Protection Agency (EPA) and the Resource Conservation and Recovery Act (RCRA).[5][6][7]

1. Segregation and Containment:

- Immediately segregate waste **Formetorex** from other laboratory waste streams.
- Place the waste in a designated, properly labeled, and sealed container. The container should be robust and leak-proof.[4]
- Label the container clearly as "Hazardous Waste: **Formetorex**" and include the appropriate GHS hazard pictograms.

2. Storage:

- Store the sealed container in a designated hazardous waste accumulation area.
- This area must be secure, well-ventilated, and away from incompatible materials.

3. Prohibited Disposal Methods:

- Do not discharge **Formetorex** into sewer systems or drains.[4] The EPA's Subpart P rule explicitly prohibits the sewerage of hazardous waste pharmaceuticals.[6]
- Do not dispose of **Formetorex** in regular laboratory or municipal trash.[8]

4. Approved Disposal Method:

- The recommended and required method for the disposal of **Formetorex** is through a licensed chemical destruction plant.[4]
- This typically involves controlled incineration at a permitted hazardous waste incineration facility.[4][6][7] High-temperature incineration is the best environmental option for destroying pharmaceuticals.[9]

5. Documentation and Manifest:

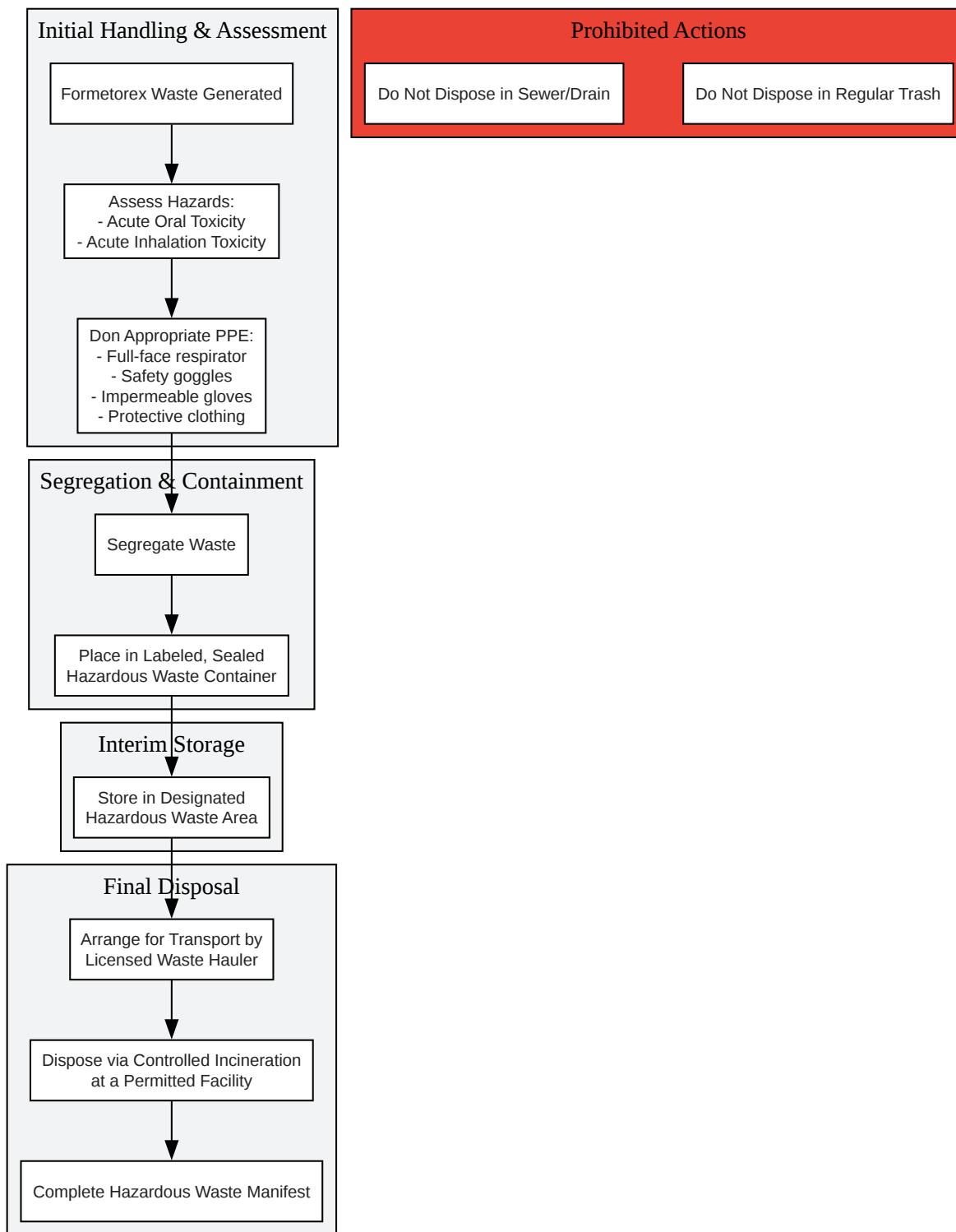
- All hazardous waste disposal must be documented.
- A hazardous waste manifest will be required for transportation to the disposal facility. This document tracks the waste from its point of generation to its final disposal.[10]

6. Contaminated Materials:

- Any materials that come into contact with **Formetorex**, such as PPE, spill cleanup materials, and empty containers, must be treated as hazardous waste.
- Contaminated packaging can be triple-rinsed (or equivalent) and then recycled or reconditioned. Alternatively, it can be punctured to render it unusable and disposed of in a sanitary landfill, or incinerated if combustible.[4]

Experimental Workflow for Formetorex Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Formetorex**.



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Caption: Workflow for the safe disposal of **Formetorex** waste.

This comprehensive guide ensures that your laboratory practices for the disposal of **Formetorex** are safe, compliant, and environmentally responsible. By adhering to these procedures, you contribute to a culture of safety and build trust in your institution's commitment to responsible chemical management.

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